

# Application Notes and Protocols: Long-Term In Vivo Effects of BMS-986034 Treatment

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## Compound of Interest

Compound Name: BMS-986034

Cat. No.: B15603655

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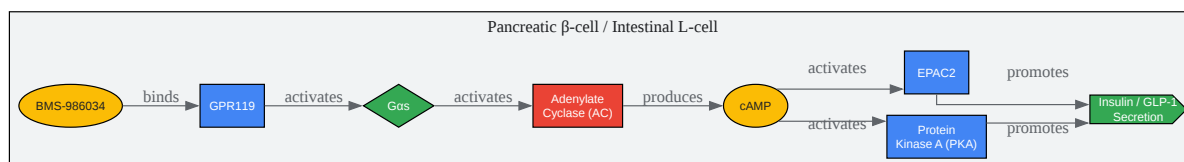
Disclaimer: Publicly available information on the long-term in vivo effects of **BMS-986034** is limited. The following application notes and protocols are structured based on standard practices in drug development and preclinical research to serve as a template for researchers. The signaling pathway is based on the known mechanism of **BMS-986034** as a GPR119 agonist.

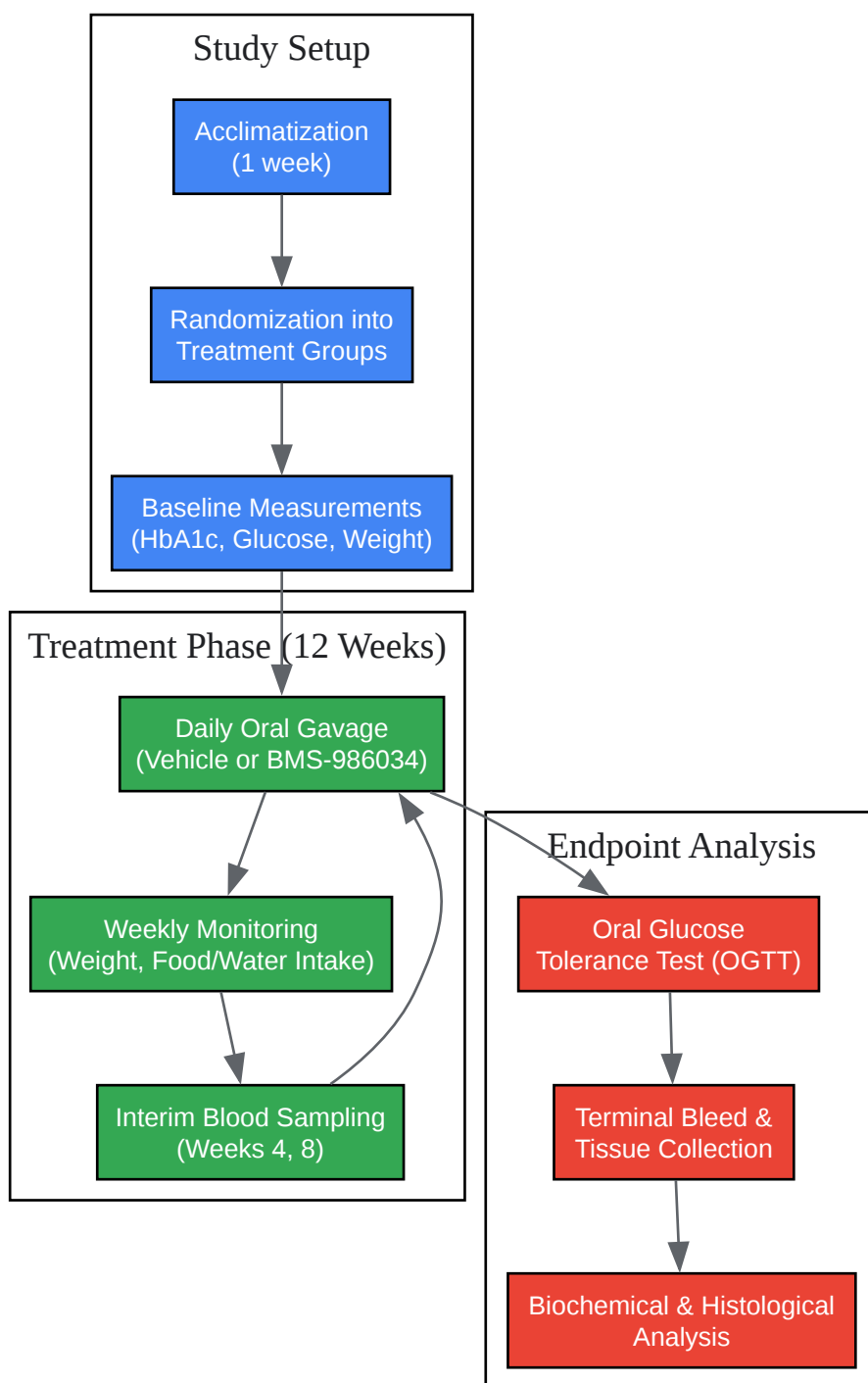
## Introduction

**BMS-986034** is an orally active agonist of the G protein-coupled receptor 119 (GPR119).<sup>[1]</sup> GPR119 is primarily expressed in pancreatic beta cells and intestinal L-cells and is involved in glucose homeostasis. This document outlines protocols for assessing the long-term in vivo effects of **BMS-986034**, with a focus on efficacy and safety in preclinical models.

## Signaling Pathway

The activation of GPR119 by an agonist like **BMS-986034** is expected to initiate a downstream signaling cascade that enhances glucose-dependent insulin secretion and promotes the release of incretin hormones such as glucagon-like peptide-1 (GLP-1).





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## References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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